

JSH-150 solubility in DMSO and cell culture media

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Compound of Interest

Compound Name: **JSH-150**

Cat. No.: **B608255**

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JSH-150 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility of **JSH-150** in DMSO and cell culture media, along with troubleshooting advice and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **JSH-150**?

A1: The recommended solvent for creating a stock solution of **JSH-150** is dimethyl sulfoxide (DMSO).^[1] It is highly soluble in DMSO.^[1] For best results, use fresh, anhydrous DMSO, as absorbed moisture can reduce the solubility of the compound.^[2]

Q2: How should I prepare a stock solution of **JSH-150**?

A2: To prepare a stock solution, dissolve **JSH-150** powder in high-quality DMSO to your desired concentration (e.g., 10 mM, 50 mM, or up to 100 mg/mL). Sonication can be used to aid dissolution if needed.^[3] It is crucial to centrifuge the vial before opening to ensure any powder adhered to the cap or sides is collected at the bottom.

Q3: How do I dilute the **JSH-150** DMSO stock solution for cell culture experiments?

A3: Dilute the DMSO stock solution directly into your cell culture medium to achieve the final desired concentration. It is critical to add the DMSO stock to the media and mix immediately

and thoroughly to prevent precipitation. The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity. It is always recommended to include a vehicle control (media with the same final concentration of DMSO) in your experiments.

Q4: What is the stability of **JSH-150** in stock solutions and how should it be stored?

A4: **JSH-150** powder is stable for up to 3 years when stored at -20°C.[3] Once dissolved in DMSO, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.[4] These aliquots can be stored at -80°C for up to 2 years or at -20°C for up to 1 year.[4]

Troubleshooting Guide

Issue	Possible Cause	Solution
JSH-150 powder is not visible in the vial.	The powder is highly dispersed due to static electricity during shipping.	Centrifuge the vial at a low speed to collect all the powder at the bottom before opening. [3]
Difficulty dissolving JSH-150 in DMSO.	The DMSO may have absorbed moisture, reducing its solvating capacity.	Use fresh, anhydrous (moisture-free) DMSO. [2] Gentle warming or sonication can also be applied to aid dissolution. [3]
Precipitate forms when diluting DMSO stock in cell culture media.	The concentration of JSH-150 exceeds its solubility limit in the aqueous medium. The final DMSO concentration is too low to maintain solubility.	Perform a serial dilution of your stock solution in DMSO first. Then, add the diluted DMSO stock to the cell culture medium while vortexing or mixing to ensure rapid dispersion. Avoid preparing large volumes of diluted compound in aqueous solutions long before use. Prepare fresh dilutions for each experiment.
Inconsistent experimental results.	Repeated freeze-thaw cycles of the stock solution may have degraded the compound.	Aliquot the stock solution after preparation to minimize freeze-thaw cycles. [4] Use a fresh aliquot for each experiment.
Cell toxicity observed in control group.	The final concentration of DMSO in the cell culture medium is too high.	Ensure the final DMSO concentration is within the tolerated range for your specific cell line, typically $\leq 0.5\%$. Perform a dose-response experiment for DMSO alone to determine the toxicity threshold for your cells.

Solubility Data

The solubility of **JSH-150** can vary slightly between batches. The following table summarizes reported solubility values.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100[2][5]	197.99[5]	Use fresh, anhydrous DMSO.[2]
DMSO	55[3]	108.89[3]	Sonication is recommended.[3]
Ethanol	100[2][5]	197.99[5]	
Water	100[2][5]	197.99[5]	

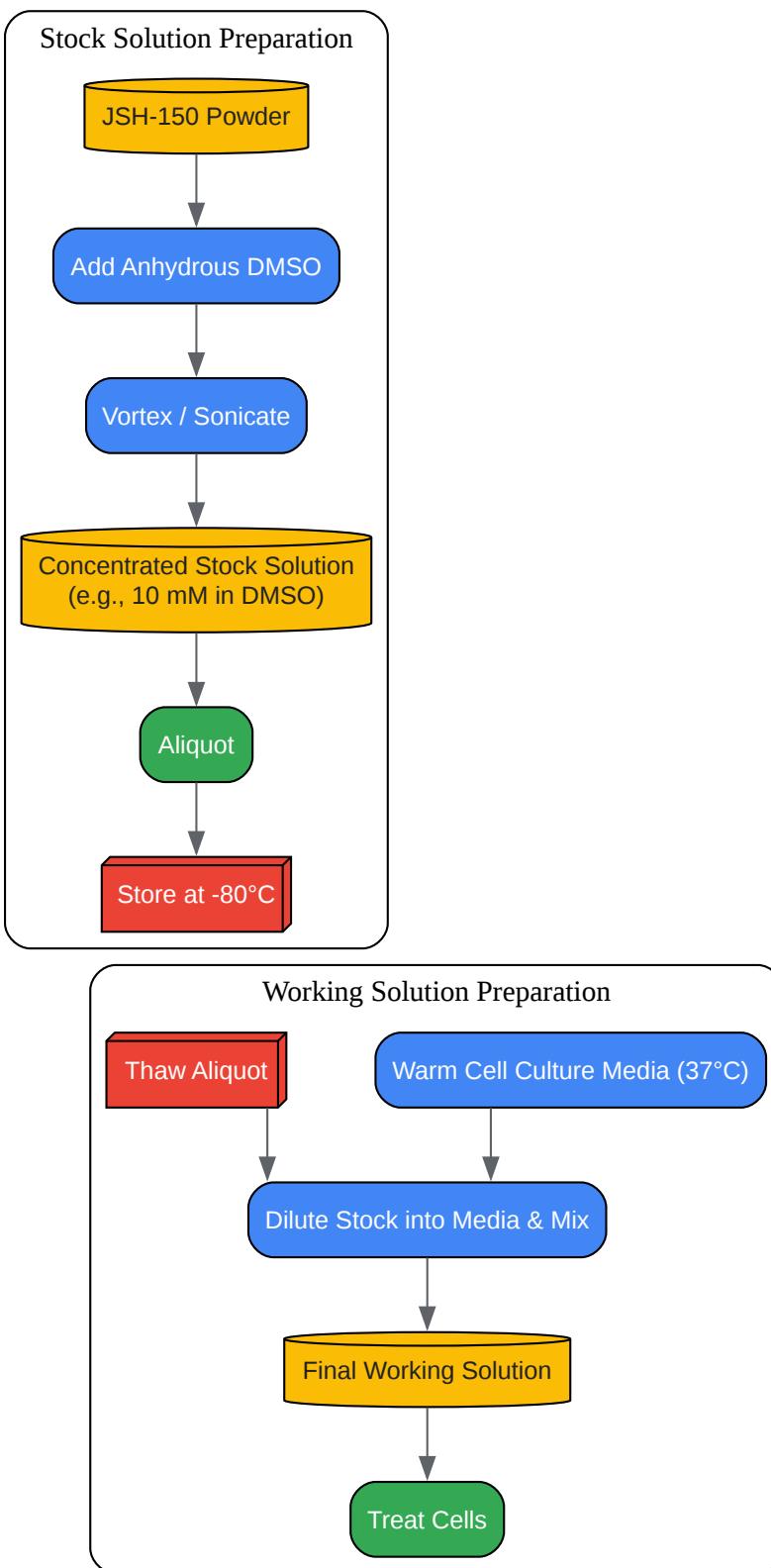
Experimental Protocols & Workflows

Protocol 1: Preparation of JSH-150 Stock Solution

- Preparation: Before opening, centrifuge the vial of **JSH-150** powder to ensure all contents are at the bottom.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., for a 10 mM stock, add 0.99 mL of DMSO to 5 mg of **JSH-150**, MW: 505.08 g/mol).
- Dissolution: Vortex the solution thoroughly. If necessary, sonicate the vial in a water bath for a few minutes to ensure complete dissolution.
- Storage: Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C.

Protocol 2: Preparation of Working Solution for Cell-Based Assays

- Thawing: Thaw a single-use aliquot of the **JSH-150** DMSO stock solution at room temperature.
- Pre-warming Medium: Warm the required volume of cell culture medium to 37°C.
- Dilution: Add the appropriate volume of the **JSH-150** stock solution to the pre-warmed medium to reach the final desired treatment concentration. Important: Add the DMSO stock directly to the medium and immediately mix by vortexing or inverting the tube to prevent precipitation.
- Application: Add the final working solution to your cell cultures. Ensure a vehicle control (medium with an equivalent concentration of DMSO) is included in your experimental design.

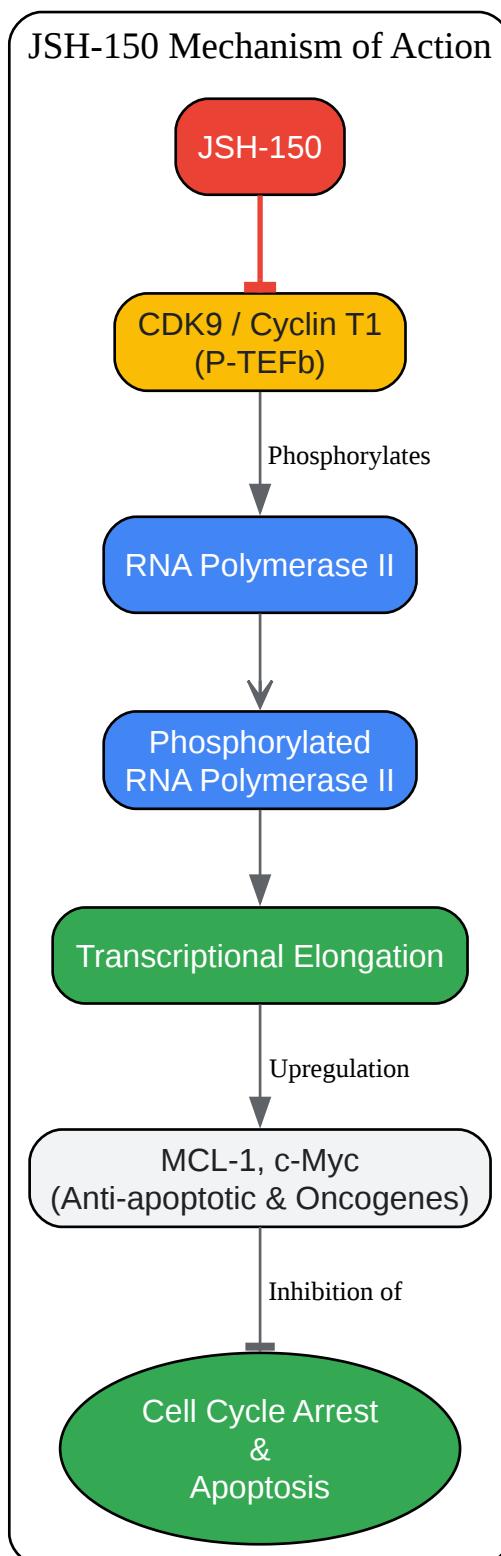
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Workflow for preparing **JSH-150** stock and working solutions.

Signaling Pathway

JSH-150 is a potent and highly selective inhibitor of Cyclin-Dependent Kinase 9 (CDK9).[1][2][4][6][7] CDK9 is a key component of the positive transcription elongation factor b (P-TEFb), which phosphorylates the C-terminal domain of RNA Polymerase II (RNA Pol II). This phosphorylation event is critical for the transition from transcription initiation to productive elongation.

By inhibiting CDK9, **JSH-150** prevents the phosphorylation of RNA Pol II, leading to a global downregulation of transcription, particularly of genes with short half-lives, such as the anti-apoptotic protein MCL-1 and the oncogene c-Myc.[1][2][6][8] The suppression of these key survival and proliferation genes ultimately results in cell cycle arrest and the induction of apoptosis in cancer cells.[1][2][6][8]



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Signaling pathway of **JSH-150** as a CDK9 inhibitor.

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